

An In-depth Technical Guide to Alexa Fluor 680 NHS Ester

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Compound of Interest

Compound Name: *Alexa Fluor 680 NHS ester*

Cat. No.: *B15552825*

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For researchers, scientists, and professionals in drug development, **Alexa Fluor 680 NHS ester** stands as a paramount tool in fluorescent labeling. This near-infrared (NIR) dye offers exceptional brightness and photostability, making it a preferred choice for a multitude of applications, from in vitro assays to in vivo imaging. This guide delves into the core chemical properties, detailed experimental protocols, and logical workflows associated with this versatile fluorophore.

Core Chemical Properties

Alexa Fluor 680 NHS ester is an amine-reactive dye that readily forms stable covalent bonds with primary amines on proteins, amine-modified oligonucleotides, and other molecules.^{[1][2][3][4]} Its key characteristics are summarized below for easy reference and comparison.

Property	Value
Molecular Formula	C ₃₉ H ₄₇ BrN ₄ O ₁₃ S ₃
Molecular Weight	955.91 g/mol
Excitation Maximum	679 nm[4][5]
Emission Maximum	702 nm[4][5]
Molar Extinction Coefficient	183,000 cm ⁻¹ M ⁻¹ [1]
Quantum Yield	0.36[2][6][7]
Solubility	Water, DMSO, DMF[8]
Reactive Group	N-hydroxysuccinimidyl (NHS) ester
Reactivity	Primary amines

Experimental Protocols

The following sections provide detailed methodologies for common applications of **Alexa Fluor 680 NHS ester**.

Protein Labeling Protocol

This protocol outlines the steps for conjugating **Alexa Fluor 680 NHS ester** to a protein, such as an antibody.

1. Protein Preparation:

- Ensure the protein is at a concentration of 2-10 mg/mL for optimal labeling efficiency.[9]
Labeling efficiency is significantly reduced at protein concentrations below 2 mg/mL.[9]
- The protein must be in a buffer free of primary amines (e.g., Tris or glycine) and ammonium ions, as these will compete with the labeling reaction. Suitable buffers include phosphate-buffered saline (PBS) or sodium bicarbonate buffer.
- The optimal pH for the conjugation reaction is between 8.3 and 8.5.[10] If the pH is below 8.0, adjust it with 1 M sodium bicarbonate.[9]

2. Dye Preparation:

- Immediately before use, dissolve the **Alexa Fluor 680 NHS ester** in anhydrous dimethyl sulfoxide (DMSO) to create a 10 mM stock solution.^[9]
- Vortex the solution to ensure the dye is fully dissolved.

3. Conjugation Reaction:

- The optimal molar ratio of dye to protein is typically around 10:1.^[9] This can be adjusted to achieve the desired degree of labeling.
- Slowly add the calculated volume of the dye stock solution to the protein solution while gently vortexing.
- Incubate the reaction for 1 hour at room temperature, protected from light.

4. Purification of the Conjugate:

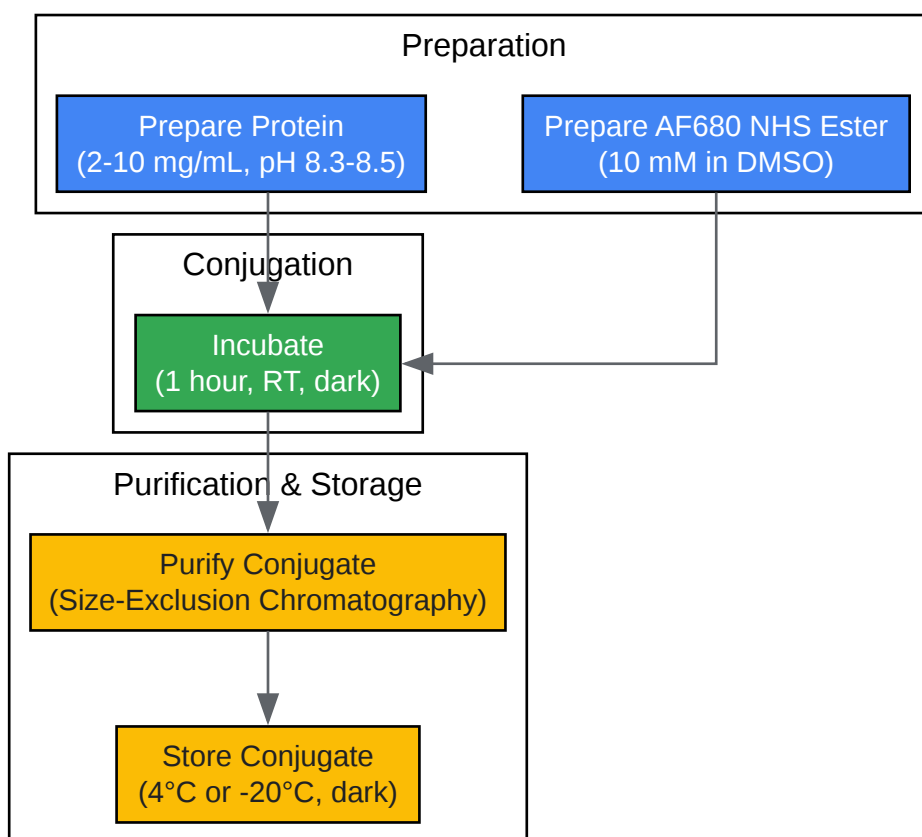
- Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column, such as a Sephadex G-25 column.^[9]
- Equilibrate the column with PBS (pH 7.2-7.4).
- Apply the reaction mixture to the column and elute with PBS.
- The first colored fraction to elute will be the labeled protein. The smaller, unreacted dye molecules will elute later.

5. Storage:

- Store the purified conjugate at 4°C, protected from light. For long-term storage, it can be aliquoted and frozen at -20°C.

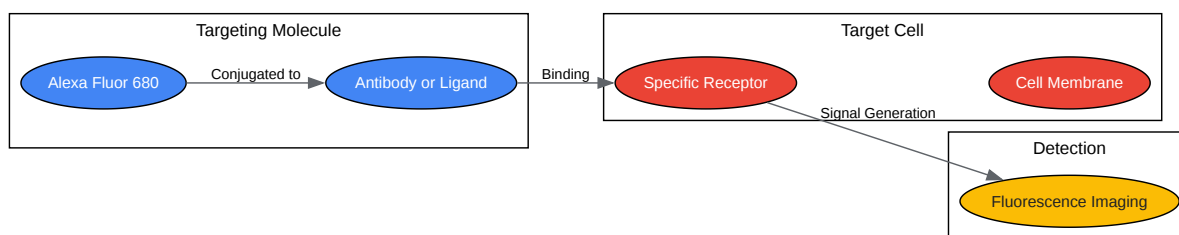
Visualizing Workflows and Principles

The following diagrams, created using the DOT language, illustrate key experimental workflows and principles involving Alexa Fluor 680.



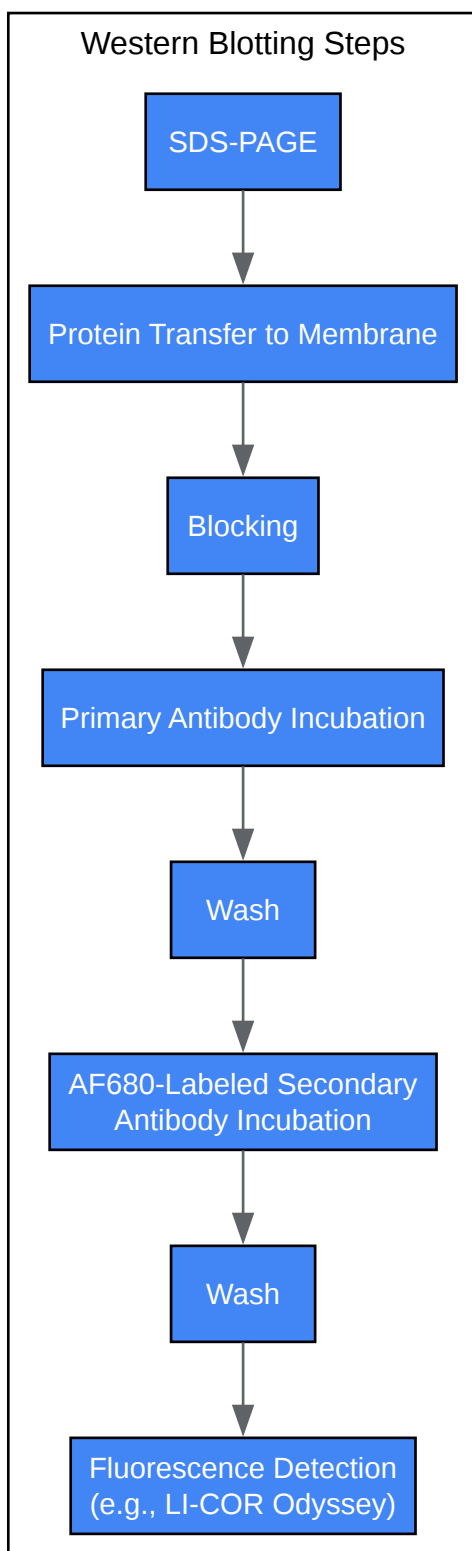
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Protein Labeling Workflow with **Alexa Fluor 680 NHS Ester**.



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Principle of Targeted Cell Imaging using an Alexa Fluor 680 Labeled Probe.



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Workflow for Western Blotting using an Alexa Fluor 680 Labeled Secondary Antibody.

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